

A Comprehensive Technical Guide to 2-Fluorophenyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluorophenyl isothiocyanate

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 38985-64-7 Molecular Formula: C_7H_4FNS Synonyms: o-Fluorophenyl isothiocyanate, Benzene, 1-fluoro-2-isothiocyanato-

This technical guide provides an in-depth overview of **2-Fluorophenyl isothiocyanate**, a versatile chemical intermediate with significant applications in pharmaceutical development, agricultural chemistry, and biochemical research.^[1] This document details its chemical and physical properties, synthesis methodologies, reactivity, and key applications, presenting data in a structured format for ease of reference.

Chemical and Physical Properties

2-Fluorophenyl isothiocyanate is a colorless to light yellow liquid.^[2] Its fundamental properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Unit	Source
Molecular Weight	153.18	g/mol	[3][4][5]
Density	1.248	g/mL at 25 °C	
Boiling Point	104	°C at 8 mmHg	[2]
Normal Boiling Point (Tboil)	339.00	K	[3]
Flash Point	97	°C (closed cup)	
Refractive Index (n _{20/D})	1.6254		
LogP (Octanol/Water Partition Coeff.)	2.560	[3]	
Water Solubility (log ₁₀ WS)	-2.72	mol/L	[3]
Appearance	Colorless to light yellow clear liquid	[2]	

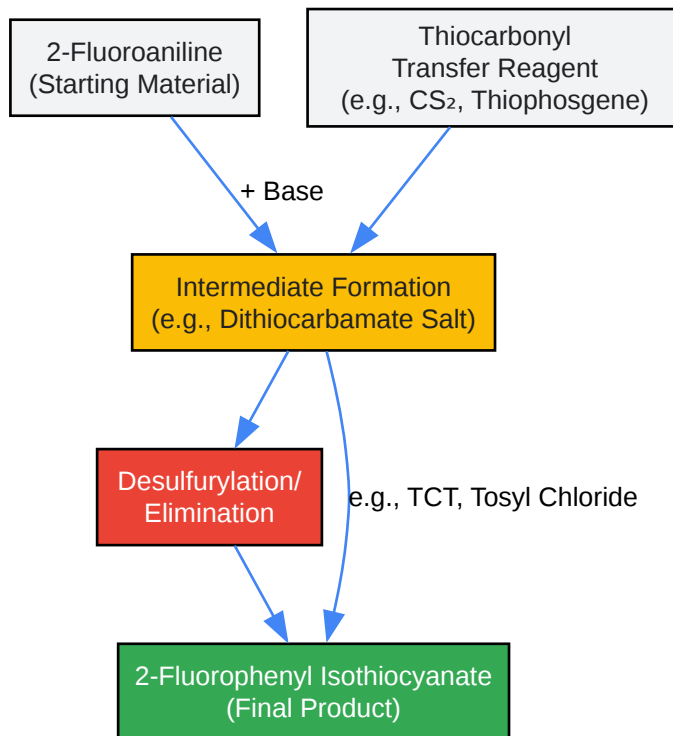
Synthesis and Manufacturing

The synthesis of **2-Fluorophenyl isothiocyanate**, like other isothiocyanates, can be achieved through several methods, primarily starting from the corresponding primary amine, 2-fluoroaniline.[6] Two common industrial and laboratory-scale methods are the triphosgene-mediated synthesis and reactions involving carbon disulfide.[7]

General Synthesis Workflow

The most prevalent synthetic routes involve the conversion of the primary amine (2-fluoroaniline) into a reactive intermediate, which is then transformed into the isothiocyanate.

General Synthesis of 2-Fluorophenyl Isothiocyanate



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Caption: General workflow for synthesizing **2-Fluorophenyl Isothiocyanate** from 2-fluoroaniline.

Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis of **2-Fluorophenyl isothiocyanate**. Below are generalized protocols based on established methods for isothiocyanate synthesis.

1. Synthesis via Dithiocarbamate Salt Intermediate (using Carbon Disulfide)

This is a widely used method due to its avoidance of highly toxic reagents like thiophosgene.^[7]^[8]

- Step 1: Formation of Dithiocarbamate Salt: 2-fluoroaniline is reacted with carbon disulfide (CS₂) in the presence of a base (e.g., triethylamine or aqueous potassium carbonate) to form an in-situ dithiocarbamate salt.^[7]^[9]

- **Step 2: Desulfurylation:** The intermediate salt is then treated with a desulfurylating agent. A variety of reagents can be used, including cyanuric chloride (TCT), tosyl chloride, or ethyl chloroformate, to induce elimination and form the final isothiocyanate product.^{[7][8][9]} The reaction is typically performed at low temperatures (e.g., 0 °C) to control reactivity.^[9]
- **Work-up and Purification:** The reaction mixture is then worked up, often involving extraction with an organic solvent and subsequent purification by distillation or chromatography to yield pure **2-Fluorophenyl isothiocyanate**.

2. Triphosgene-Mediated Synthesis

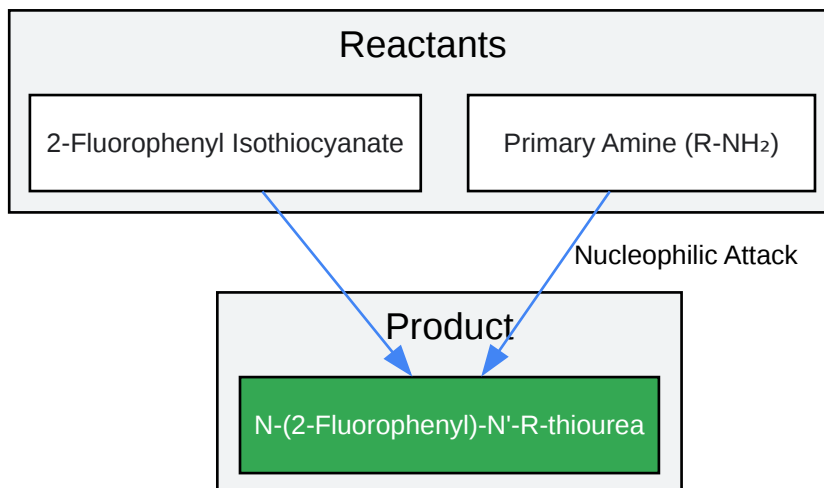
This method is often preferred for laboratory-scale preparations as it uses triphosgene, a solid and safer alternative to gaseous phosgene.

- **Reaction Setup:** 2-fluoroaniline is dissolved in an anhydrous solvent under an inert atmosphere.
- **Reagent Addition:** Triphosgene is added to the solution, typically under mild conditions.
- **Reaction Progression:** The reaction proceeds to form the isothiocyanate. Strict anhydrous conditions are critical to prevent the formation of byproducts due to the moisture sensitivity of the reagents and intermediates.
- **Isolation:** The product is isolated through standard work-up and purification techniques.

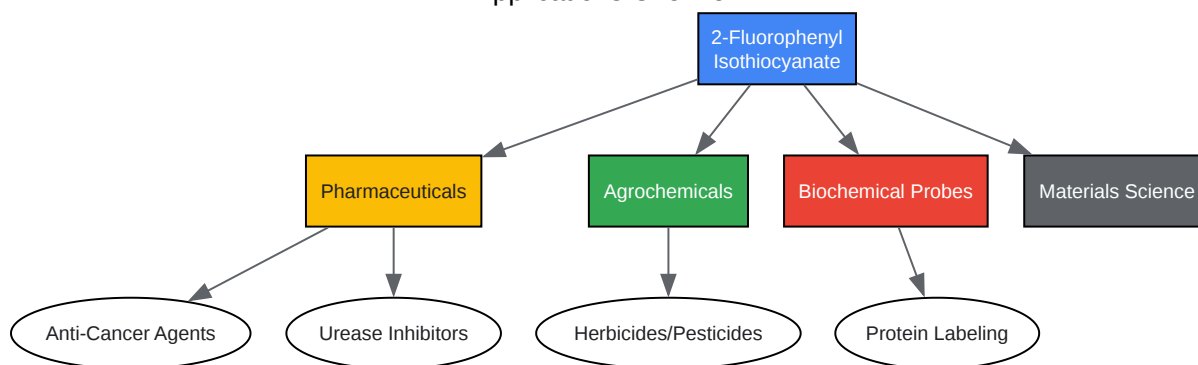
Reactivity and Chemical Behavior

The isothiocyanate functional group ($-N=C=S$) is an electrophilic moiety, making **2-Fluorophenyl isothiocyanate** reactive towards nucleophiles. Its most significant reaction is with primary and secondary amines to form substituted thiourea derivatives.^{[10][11]} This reactivity is fundamental to its application in medicinal chemistry and materials science.^{[1][2]}

Reactivity with Primary Amines



Applications Overview



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References

- 1. Andrews University - Virtual tour [andrews.edu]

- 2. chemimpex.com [chemimpex.com]
- 3. 2-Fluorophenyl isothiocyanate (CAS 38985-64-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. fishersci.ie [fishersci.ie]
- 5. 2-Fluorophenyl isothiocyanate | C7H4FNS | CID 97520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemrxiv.org [chemrxiv.org]
- 7. Isothiocyanate synthesis [organic-chemistry.org]
- 8. Synthesis of Isothiocyanates: An Update - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A general and facile one-pot process of isothiocyanates from amines under aqueous conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. US3341564A - Process for converting primary amines to isothiocyanates - Google Patents [patents.google.com]
- 11. Introduction to Amine Modification—Section 1.1 | Thermo Fisher Scientific - US [thermofisher.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Fluorophenyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581804#2-fluorophenyl-isothiocyanate-cas-number-38985-64-7]

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